

Application Note: Strategic Utilization of 2-Morpholinecarboxamide Hydrochloride in Drug Discovery

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Abstract

This guide outlines the strategic application of **2-Morpholinecarboxamide hydrochloride** (CAS: 100551-57-5 / 335084-59-2 for enantiomers) as a privileged building block in modern drug discovery. Unlike simple morpholine rings used solely for solubility enhancement, the 2-carboxamide derivative acts as a chiral, conformationally constrained proline isostere. This document details its utility in Fragment-Based Drug Discovery (FBDD), kinase inhibitor design, and peptidomimetic synthesis, supported by validated protocols for N-functionalization and scaffold elaboration.

The "Privileged Structure" Rationale

In medicinal chemistry, the morpholine ring is a "privileged scaffold" due to its ability to modulate lipophilicity (LogP) and improve metabolic stability. However, the 2-carboxamide substitution elevates its utility by introducing a specific vector for hydrogen bonding and a chiral center.

Key Physicochemical Advantages

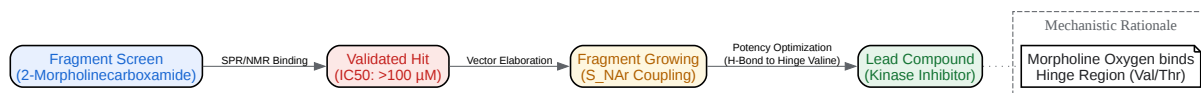
Property	Impact on Drug Design	Mechanism
Solubility Enhancement	High	The ether oxygen lowers LogP (approx -1.5 adjustment) compared to piperidine/cyclohexane analogs.
Metabolic Stability	Moderate-High	The oxygen atom deactivates the ring toward CYP450 oxidation compared to piperazine.
H-Bonding Vector	Specific	The 2-carboxamide acts as a donor/acceptor pair, mimicking the backbone carbonyl/NH of amino acids.
Chirality	High Specificity	The C2 position creates (R) and (S) enantiomers, allowing for stereoselective probing of binding pockets.

Application in Fragment-Based Drug Discovery (FBDD)

2-Morpholinecarboxamide is an ideal "seed" fragment due to its low molecular weight (<170 Da) and high polarity. It adheres strictly to the "Rule of Three" for fragments.

Workflow: Fragment-to-Lead Optimization

The following diagram illustrates the logical flow of using this scaffold to evolve a low-affinity fragment into a high-potency lead, specifically targeting kinase hinge regions.



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Caption: Logical workflow for evolving 2-Morpholinecarboxamide from a weak binding fragment to a potent kinase inhibitor lead.

Experimental Protocols

The hydrochloride salt form requires specific handling to ensure efficient coupling. The secondary amine is the primary nucleophile, but the presence of the primary amide requires care to avoid dehydration to nitrile (unless intended).

Protocol A: S_NAr Coupling to Heteroaromatic Cores

This is the standard method for synthesizing kinase inhibitors (e.g., PI3K/mTOR inhibitors) where the morpholine nitrogen displaces a halogen on a pyrimidine or quinazoline ring.

Reagents:

- Substrate: 4-Chloropyrimidine derivative (1.0 equiv)
- Nucleophile: 2-Morpholinecarboxamide HCl (1.2 equiv)
- Base: N,N-Diisopropylethylamine (DIPEA) (3.0 equiv)
- Solvent: DMF (anhydrous) or n-Butanol

Step-by-Step Methodology:

- Neutralization: In a reaction vial, suspend 2-Morpholinecarboxamide HCl (1.2 equiv) in anhydrous DMF (concentration 0.2 M). Add DIPEA (1.5 equiv) and stir at room temperature for 10 minutes to liberate the free amine.

- Expert Insight: Failure to pre-neutralize often leads to stalled reactions as the HCl salts out the heteroaryl chloride.
- Addition: Add the 4-Chloropyrimidine substrate (1.0 equiv) and the remaining DIPEA (1.5 equiv).
- Reaction: Heat the mixture to 80°C for 4–12 hours. Monitor via LC-MS.
 - Checkpoint: Look for the mass shift corresponding to the loss of HCl.
- Workup: Dilute with EtOAc, wash with water (x3) and brine (x1) to remove DMF. Dry over Na₂SO₄.
- Purification: Flash column chromatography (MeOH/DCM gradient). The product is typically polar; start with 0% MeOH and ramp to 10%.

Protocol B: Peptidomimetic Synthesis (Amide Coupling)

Using the scaffold as a proline surrogate in peptide chains.

Reagents:

- Carboxylic Acid Partner (e.g., N-Boc-Amino Acid) (1.0 equiv)
- Coupling Agent: HATU (1.1 equiv)
- Base: DIPEA (3.0 equiv)
- Solvent: DMF/DCM (1:1)

Step-by-Step Methodology:

- Activation: Dissolve the Carboxylic Acid and HATU in DMF/DCM at 0°C. Add DIPEA (1.0 equiv) and stir for 15 mins.
- Coupling: Add 2-Morpholinecarboxamide HCl (1.1 equiv) followed by remaining DIPEA (2.0 equiv).
- Incubation: Allow to warm to room temperature and stir for 12 hours.

- Validation: The primary amide of the morpholine scaffold is stable under HATU conditions. However, avoid using POCl_3 or thionyl chloride for acid activation, as these can dehydrate the carboxamide to a nitrile.

Mechanistic & ADME Insights

Why choose this scaffold over simple morpholine or proline?

The "Hinge Binder" Effect in Kinases

In many kinase inhibitors (e.g., PI3K inhibitors like GDC-0941), the morpholine oxygen serves as a critical hydrogen bond acceptor for the backbone NH of a valine residue in the ATP-binding pocket (hinge region).

- 2-Substitution Effect: Adding the carboxamide at the 2-position directs the vector of the attached group (via the Nitrogen) away from the ATP pocket, allowing for "exit vector" exploration into the solvent-exposed region.

Metabolic Stability (Microsomal Clearance)

The morpholine ring is generally resistant to oxidative metabolism.

- Comparison: Piperazine rings often require capping (e.g., N-methylation) to prevent N-oxidation or glucuronidation. Morpholine's ether oxygen reduces the basicity of the amine ($\text{pK}_a \sim 8.3$), reducing the likelihood of hERG channel blockage, a common liability for basic amines.

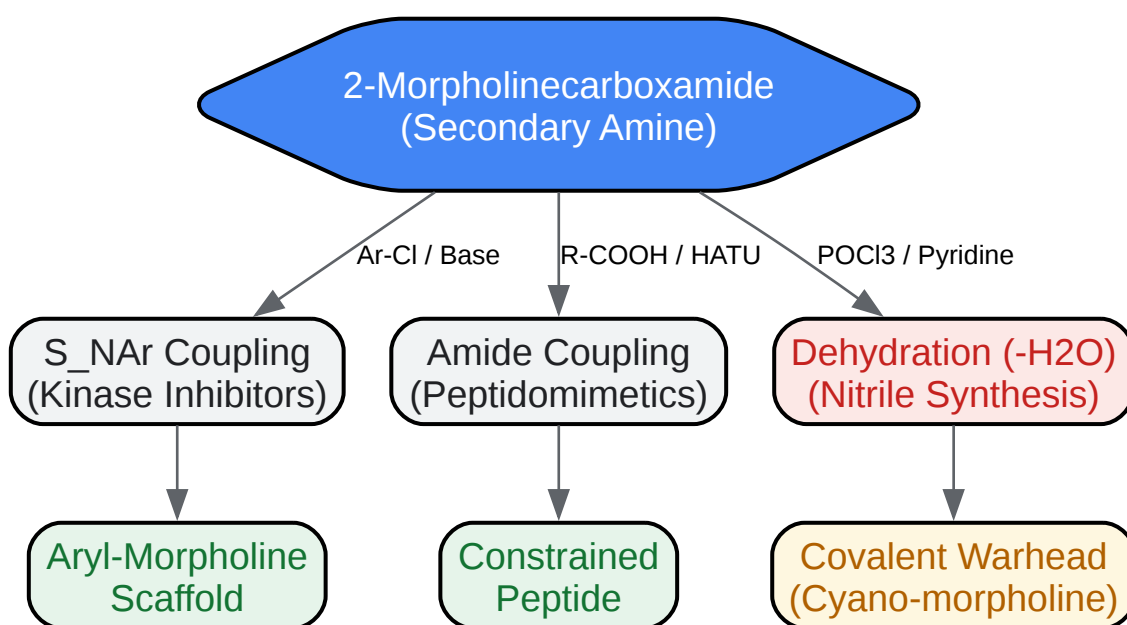
Stereochemical Probing

The 2-Morpholinecarboxamide possesses a chiral center.^[1]

- Recommendation: Always synthesize or purchase both (R) and (S) enantiomers early in the hit-to-lead phase. The binding affinity difference between enantiomers can be >100-fold due to the specific orientation of the carboxamide group within the active site.

Visualizing the Chemical Space

The following diagram details the reaction pathways available for this scaffold.



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Caption: Divergent synthetic pathways for 2-Morpholinecarboxamide HCl, highlighting its versatility as a precursor for kinases, peptidomimetics, and covalent modifiers.

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